

Initial investigation of dibutyl fumarate reactivity

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Compound of Interest

Compound Name: *Dibutyl fumarate*

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An In-depth Technical Guide on the Core Reactivity of **Dibutyl Fumarate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dibutyl fumarate (DBF), the dibutyl ester of fumaric acid, is a significant chemical intermediate primarily utilized as a plasticizer and a comonomer in polymer production.[1][2][3] Its reactivity is centered around the electron-deficient carbon-carbon double bond and the two ester functionalities. This guide provides a comprehensive investigation into the core reactivity of **dibutyl fumarate**, detailing its synthesis, key chemical transformations such as polymerization and addition reactions, and its biological interactions. Detailed experimental protocols, tabulated quantitative data, and process diagrams are included to support further research and application development.

Chemical Identity and Physicochemical Properties

Dibutyl fumarate is characterized by the trans configuration of its central double bond, which imparts greater molecular stability compared to its cis-isomer, dibutyl maleate.[4] This stereochemistry is a determining factor in its physical properties and reactivity patterns.[4]

Physical and Chemical Data

The fundamental physicochemical properties of **dibutyl fumarate** are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₀ O ₄	[1]
Molecular Weight	228.28 g/mol	[5][6]
CAS Number	105-75-9	[1]
Appearance	Clear, colorless to pale yellow liquid	[1]
Density	0.987 - 1.0 g/cm ³ at 20°C	[6][7][8]
Boiling Point	280.0 - 284 °C at 760 mmHg	[6][9]
Melting Point	-18 °C	[6]
Flash Point	136.4 - 142.0 °C	[6][8][9]
Auto-ignition Temp.	255 °C	[7]
Solubility	Insoluble in water; soluble in acetone, chloroform	[1][8]
IUPAC Name	dibutyl (E)-but-2-enedioate	[5]

Toxicological Data

A summary of key toxicological endpoints is provided for handling and safety assessment.

Endpoint	Value	Species	Reference(s)
Oral LD50	8,530 mg/kg	Rat	[7]
Dermal LD50	10,000 mg/kg	Rabbit	[10]
Skin Sensitization	May cause an allergic skin reaction.[7][11]	-	[7][11]

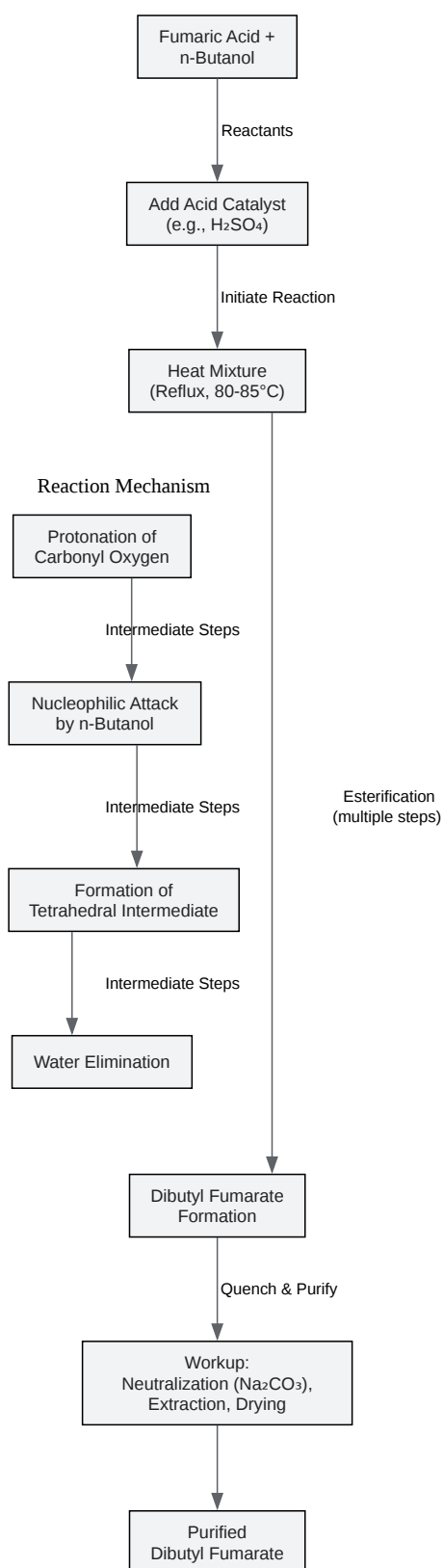
Core Chemical Reactivity

The reactivity of **dibutyl fumarate** is dominated by its α,β -unsaturated ester structure. This allows it to participate in a variety of chemical transformations, including synthesis via

esterification, polymerization, and conjugate addition reactions.

Synthesis of Dibutyl Fumarate

The industrial production of **dibutyl fumarate** is typically achieved through the direct acid-catalyzed esterification of fumaric acid with n-butanol.^{[4][12][13]} This process, a Fischer esterification, involves the protonation of a carboxylic acid group, followed by nucleophilic attack by the alcohol, formation of a tetrahedral intermediate, and subsequent elimination of water.^[4]



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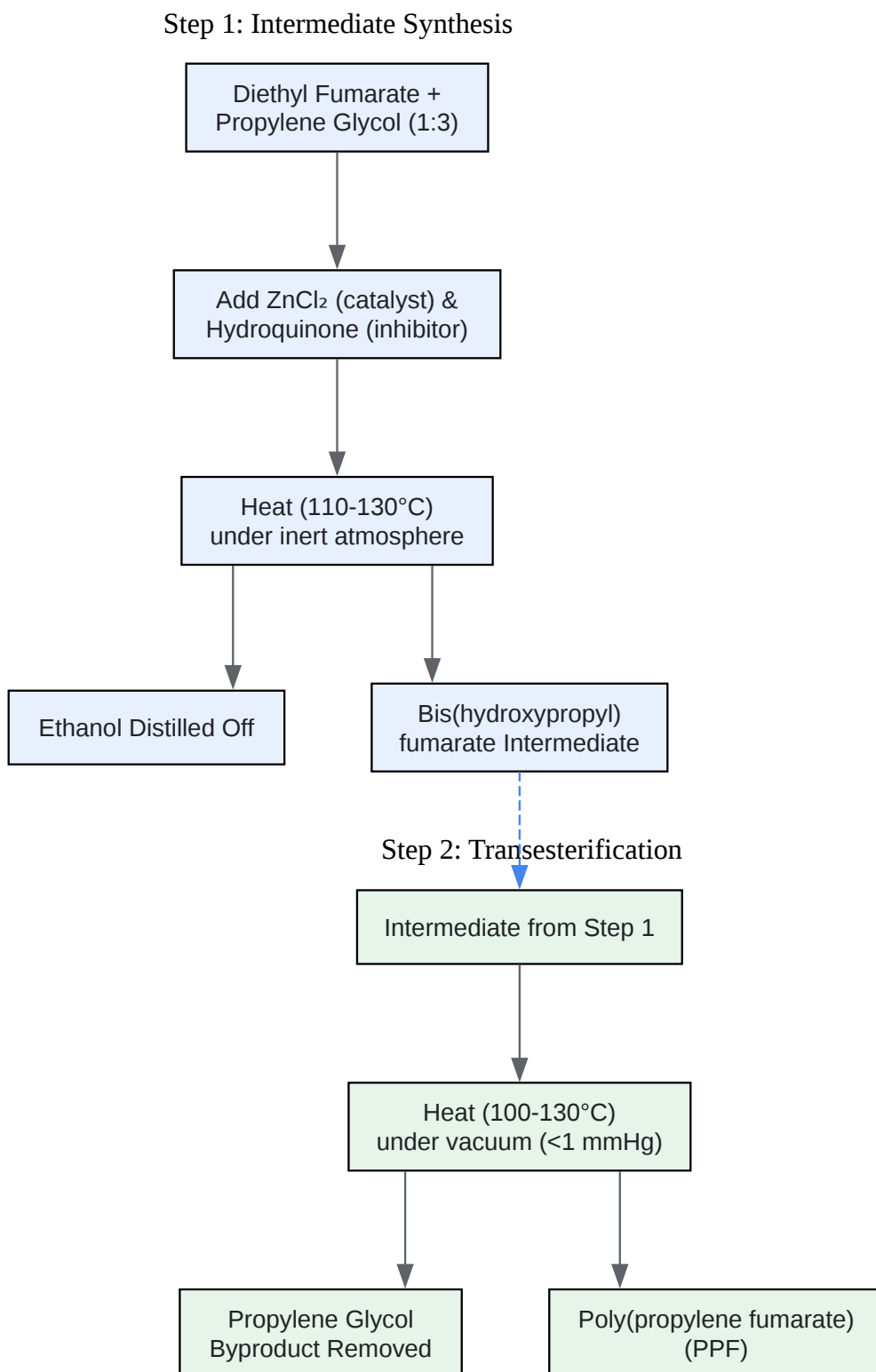
Caption: Workflow for the synthesis of **dibutyl fumarate**.

An alternative synthesis route involves the catalyzed isomerization of the cis-isomer, dibutyl maleate, to the more thermodynamically stable trans-isomer, **dibutyl fumarate**.^[4]

Polymerization Reactions

While the homopolymerization of **dibutyl fumarate** is challenging due to low reactivity, it is widely used as a comonomer.^{[2][4]} It serves as an internal plasticizer in polymers like PVC and polystyrene, enhancing flexibility and durability.^{[3][8][14]}

The reactivity of the fumarate backbone in polymerization is well-exemplified by the synthesis of Poly(propylene fumarate) (PPF), a biodegradable polymer with significant biomedical applications.^{[15][16]} PPF is synthesized via a two-step transesterification reaction starting from a related dialkyl fumarate (diethyl fumarate).^{[16][17]}



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Caption: Two-step synthesis of Poly(propylene fumarate) (PPF).

Addition Reactions

The electron-withdrawing nature of the two ester groups makes the double bond of **dibutyl fumarate** electrophilic and susceptible to conjugate addition reactions.

Dibutyl fumarate is an excellent Michael acceptor, readily reacting with a wide range of nucleophiles (Michael donors) such as enolates, amines, and thiols.^{[18][19]} This 1,4-addition is a powerful method for forming carbon-carbon and carbon-heteroatom bonds in a thermodynamically controlled manner.^[20]

Caption: General mechanism of the Michael Addition reaction.

- **Aza-Michael Addition:** The addition of nitrogen-based nucleophiles is a well-established reaction for related fumarate and maleate esters.^[21]
- **Diels-Alder Reaction:** As a dienophile, **dibutyl fumarate** can potentially undergo [4+2] cycloaddition reactions with conjugated dienes to form cyclohexene derivatives, although specific examples in the literature are less common than for other fumarates like dimethyl fumarate.^[22]

Biological Reactivity & Signaling

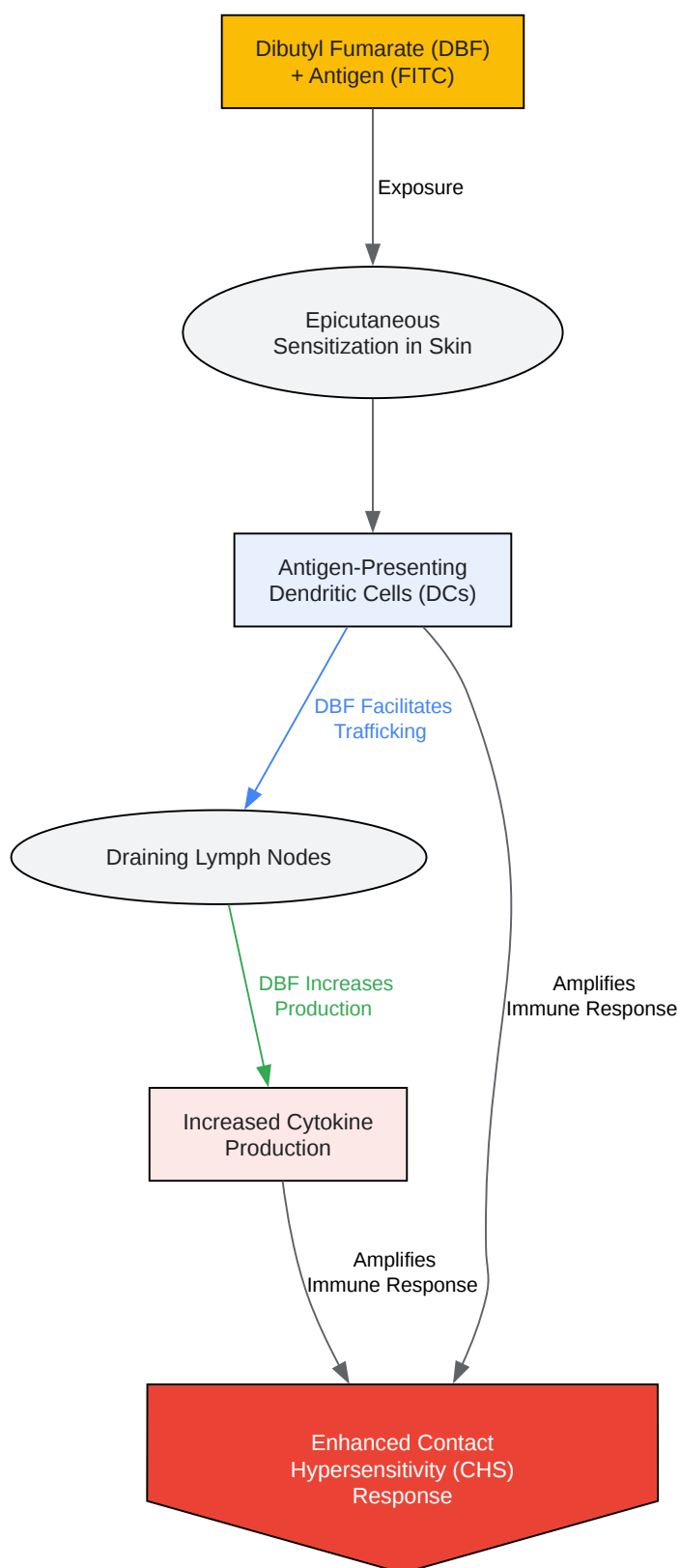
Beyond its industrial applications, **dibutyl fumarate** exhibits biological activity. Studies have shown it can act as an immunological adjuvant, enhancing contact hypersensitivity (CHS).^[23]

Immunomodulatory Effects

In murine models, **dibutyl fumarate** was found to enhance the CHS response to fluorescein isothiocyanate (FITC).^[23] The proposed mechanism involves two key events:

- **Enhanced Dendritic Cell (DC) Trafficking:** DBF facilitates the migration of antigen-presenting dendritic cells from the skin to the draining lymph nodes.^[23]
- **Increased Cytokine Production:** It promotes an increase in cytokine production within these lymph nodes, amplifying the immune response.^[23]

This suggests that **dibutyl fumarate** may play a role in aggravating conditions like contact dermatitis through its influence on the skin sensitization process.^[23]



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